

Physical properties of 2,4,5-Trimethylbenzo[d]thiazole (melting point, boiling point)

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Compound of Interest

Compound Name: 2,4,5-Trimethylbenzo[d]thiazole

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Physical Properties of 2,4,5-Trimethylbenzo[d]thiazole: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4,5-Trimethylbenzo[d]thiazole is a substituted benzothiazole derivative. The benzothiazole core is a prominent heterocyclic scaffold in medicinal chemistry, known to exhibit a wide range of biological activities. Understanding the fundamental physical properties of its derivatives, such as melting and boiling points, is crucial for their synthesis, purification, formulation, and overall drug development process. This technical guide aims to provide a comprehensive overview of the available data on the physical properties of **2,4,5-Trimethylbenzo[d]thiazole**.

Data Presentation

A thorough search of scientific literature and chemical databases has been conducted to collate the physical properties of **2,4,5-Trimethylbenzo[d]thiazole**. However, specific experimental data for the melting and boiling points of this particular compound are not readily available in the public domain.

It is imperative to distinguish **2,4,5-Trimethylbenzo[d]thiazole** from the structurally different, non-fused heterocyclic compound, 2,4,5-trimethylthiazole. The latter has the following reported physical properties:

Physical Property	Value	Conditions
Boiling Point	165 - 167 °C	@ 717 mmHg[1]
Boiling Point	166-167 °C	@ 717 mmHg[2]
Boiling Point	166.00 to 167.00 °C	@ 717.50 mm Hg[3][4]
Boiling Point	65.00 to 67.00 °C	@ 20.00 mm Hg[3]
Boiling Point	65 - 67 °C	@ 20mm Hg[5]

Note: The presence of the fused benzene ring in **2,4,5-Trimethylbenzo[d]thiazole** is expected to significantly influence its physical properties, leading to a higher melting point and boiling point compared to 2,4,5-trimethylthiazole due to increased molecular weight and intermolecular forces.

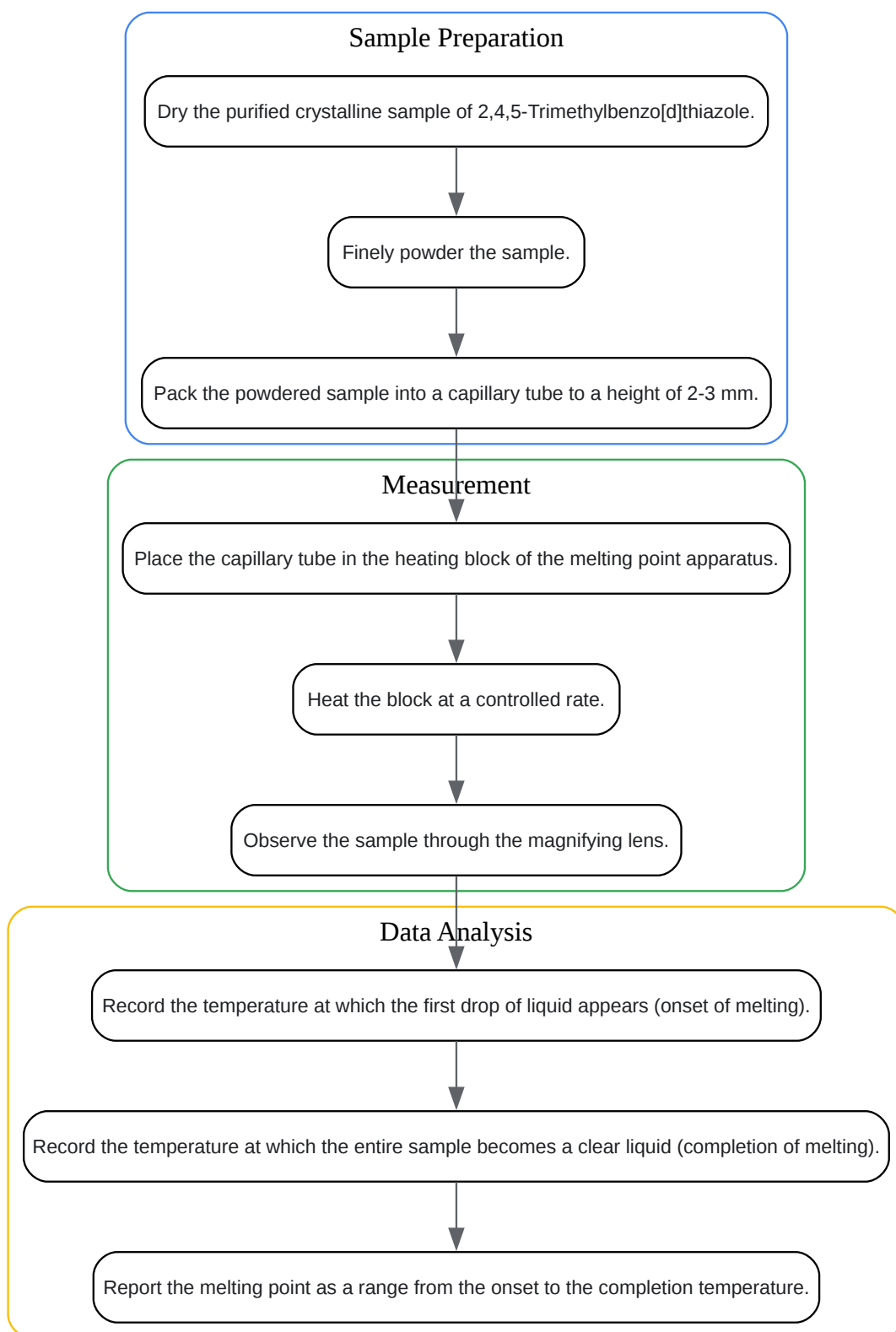
Experimental Protocols

As no specific experimental data for the melting and boiling points of **2,4,5-Trimethylbenzo[d]thiazole** were found, this section outlines general methodologies that can be employed for their determination.

Melting Point Determination

A standard method for determining the melting point of a solid crystalline compound is using a melting point apparatus.

Workflow for Melting Point Determination



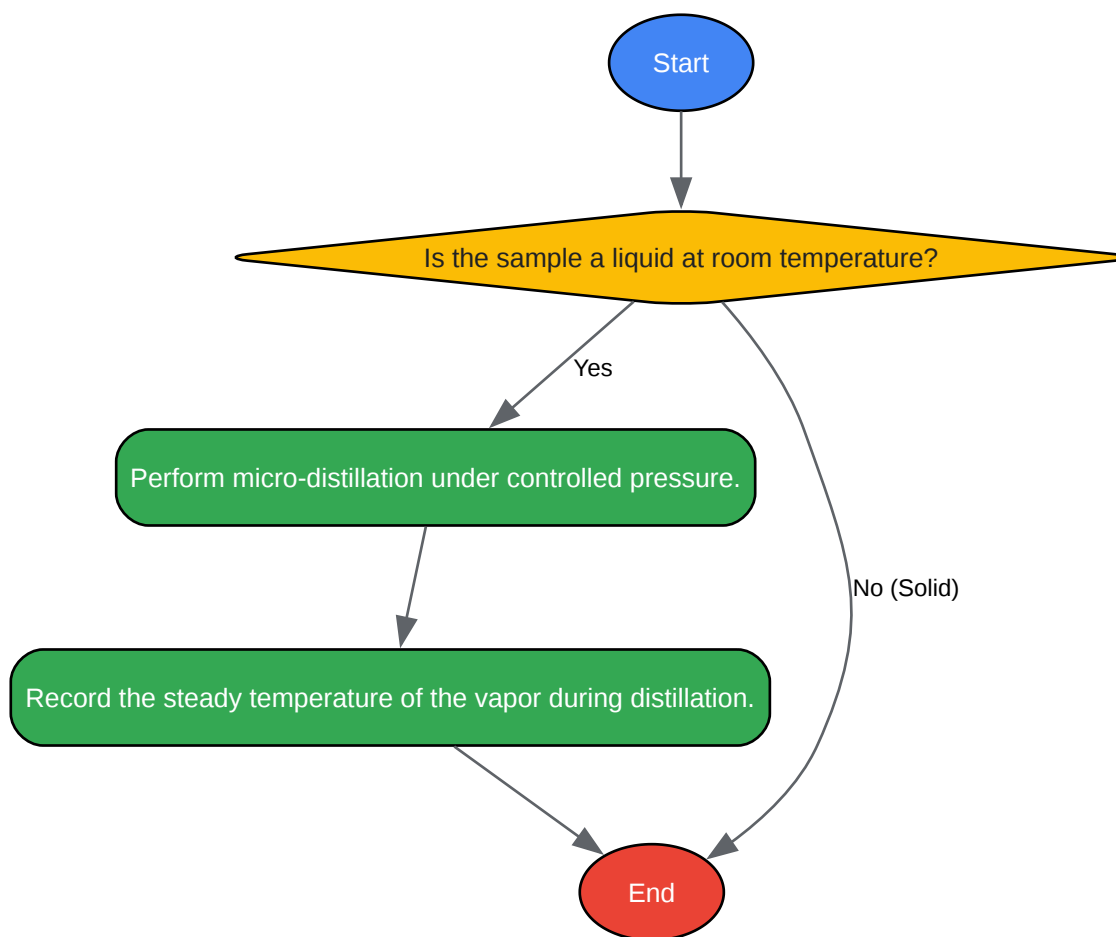
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Caption: Workflow for Melting Point Determination.

Boiling Point Determination

For a liquid sample, the boiling point can be determined using distillation or by using a specialized apparatus.

Logical Flow for Boiling Point Determination



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Caption: Logical Flow for Boiling Point Determination.

Conclusion

While specific experimental data for the melting and boiling points of **2,4,5-Trimethylbenzo[d]thiazole** are not currently available in surveyed literature, this guide provides the foundational knowledge for approaching their experimental determination. The provided methodologies for melting and boiling point determination serve as a starting point for

researchers working with this and similar novel compounds. The generation of such fundamental physical data is a critical step in advancing the study and potential applications of **2,4,5-Trimethylbenzo[d]thiazole** in drug discovery and development.

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